

# An In-depth Technical Guide to Prop-2-ene-1-sulfonic Acid

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## Compound of Interest

Compound Name: 2-Propene-1-sulfonic acid

CAS No.: 1606-80-0

Cat. No.: B167490

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of prop-2-ene-1-sulfonic acid, commonly known as allylsulfonic acid. It delves into its fundamental chemical identity, synthesis, and burgeoning applications in the pharmaceutical sciences, offering field-proven insights for professionals in research and drug development.

## Chemical Identity: Nomenclature and Synonyms

The systematic and unambiguous identification of a chemical entity is paramount in scientific discourse. Prop-2-ene-1-sulfonic acid is the name designated by the International Union of Pure and Applied Chemistry (IUPAC), which precisely describes its molecular structure. However, in literature and commercial contexts, it is frequently referred to by a variety of synonyms. Its sodium salt, in particular, is widely used and has its own set of common names.

IUPAC Name: prop-2-ene-1-sulfonic acid<sup>[1]</sup>

Common Synonyms:

- Allylsulfonic acid[1]
- **2-Propene-1-sulfonic acid**[1]
- Allyl sulphonic acid[1]

The sodium salt of this acid is also of significant commercial and scientific interest.

IUPAC Name of Sodium Salt: sodium prop-2-ene-1-sulfonate[2][3]

Synonyms of Sodium Salt:

- Sodium allylsulfonate[2][3]
- Allylsulfonic acid, sodium salt[2][3]
- **2-Propene-1-sulfonic acid**, sodium salt[2][3]

A comprehensive list of identifiers for sodium allylsulfonate is provided in the table below.

| Identifier Type | Identifier | Source                       |
|-----------------|------------|------------------------------|
| CAS Number      | 2495-39-8  | Chemical Abstracts Service   |
| EC Number       | 219-676-5  | European Community           |
| UNII            | 7SGF7TB9O2 | Unique Ingredient Identifier |

## Physicochemical Properties

Understanding the physicochemical properties of allylsulfonic acid is crucial for its handling, application, and the design of experimental protocols. The data for the more commonly handled sodium salt is more readily available.

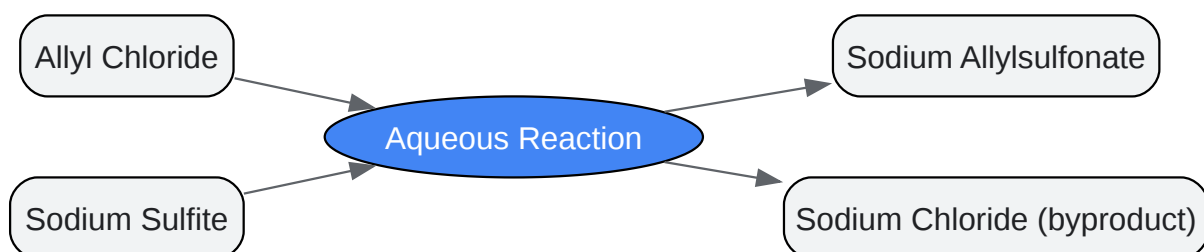
| Property          | Value (for Sodium Allylsulfonate)                                              | Source |
|-------------------|--------------------------------------------------------------------------------|--------|
| Molecular Formula | C3H5NaO3S                                                                      | [2]    |
| Molecular Weight  | 144.12 g/mol                                                                   | [2]    |
| Appearance        | White to almost white powder or crystal                                        | [2]    |
| Melting Point     | 242 °C (decomposes)                                                            | [2]    |
| Solubility        | Soluble in water (4 g/100 mL), alcohol, and dimethylformamide                  | [2]    |
| Stability         | Stable under normal conditions, but incompatible with strong oxidizing agents. | [2]    |

## Synthesis of Prop-2-ene-1-sulfonic Acid

The synthesis of allylsulfonic acid is a key process for its utilization in various applications. While the sodium salt is more commonly synthesized directly, the free acid can be obtained from its salt or through direct sulfonylation of an allyl precursor.

## Synthesis of Sodium Allylsulfonate

A prevalent industrial method for the synthesis of sodium allylsulfonate involves the reaction of allyl chloride with sodium sulfite in an aqueous medium. This nucleophilic substitution reaction is a robust and scalable process.



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Caption: Synthesis of sodium allylsulfonate from allyl chloride and sodium sulfite.

A detailed experimental protocol for this synthesis is outlined below:

#### Experimental Protocol: Synthesis of Sodium Allylsulfonate

##### Materials:

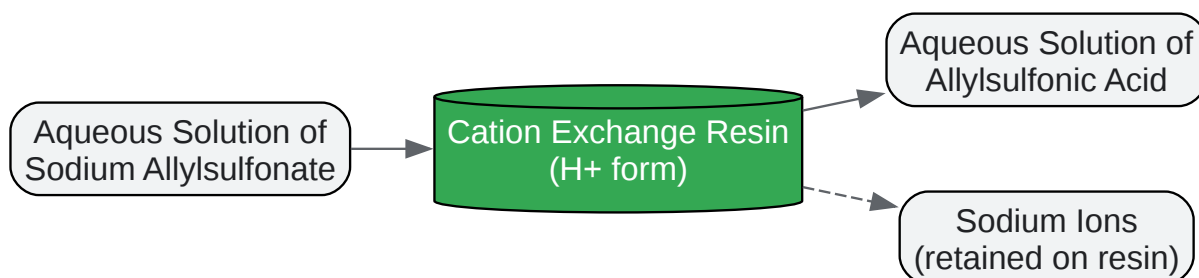
- Allyl chloride
- Anhydrous sodium sulfite
- Deionized water
- Phase transfer catalyst (e.g., polyethylene glycol)
- Polymerization inhibitor (e.g., hydroquinone)

##### Procedure:

- In a reaction vessel equipped with a stirrer, reflux condenser, and thermometer, dissolve anhydrous sodium sulfite in deionized water.
- Add the phase transfer catalyst and polymerization inhibitor to the solution and stir until a homogeneous mixture is obtained.
- Slowly add allyl chloride to the reaction mixture. The addition should be controlled to maintain the reaction temperature within a specified range, typically around 80-90°C.
- After the addition is complete, continue to stir the mixture at the reaction temperature for a set period (e.g., 4-6 hours) to ensure the completion of the reaction.
- Monitor the reaction progress by analyzing the disappearance of allyl chloride.
- Upon completion, the reaction mixture contains sodium allylsulfonate and sodium chloride as a byproduct. The product can be purified by crystallization.[4]

## Preparation of Free Prop-2-ene-1-sulfonic Acid

The free acid can be prepared from its sodium salt by ion exchange chromatography. This method allows for the removal of sodium ions and their replacement with protons.



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Caption: Preparation of free allylsulfonic acid via ion exchange.

### Experimental Protocol: Preparation of Prop-2-ene-1-sulfonic Acid

#### Materials:

- Sodium allylsulfonate
- Strongly acidic cation exchange resin (H<sup>+</sup> form)
- Deionized water
- Glass chromatography column

#### Procedure:

- Prepare a slurry of the cation exchange resin in deionized water and pack it into a glass chromatography column.
- Wash the packed resin thoroughly with deionized water until the eluent is neutral.
- Dissolve a known amount of sodium allylsulfonate in a minimal amount of deionized water.
- Carefully load the sodium allylsulfonate solution onto the top of the resin bed.

- Elute the column with deionized water. The allylsulfonic acid will pass through the column while the sodium ions will be retained by the resin.
- Collect the eluent containing the free allylsulfonic acid. The progress of the elution can be monitored by checking the pH of the collected fractions.
- The aqueous solution of allylsulfonic acid can be concentrated under reduced pressure to obtain the desired concentration.

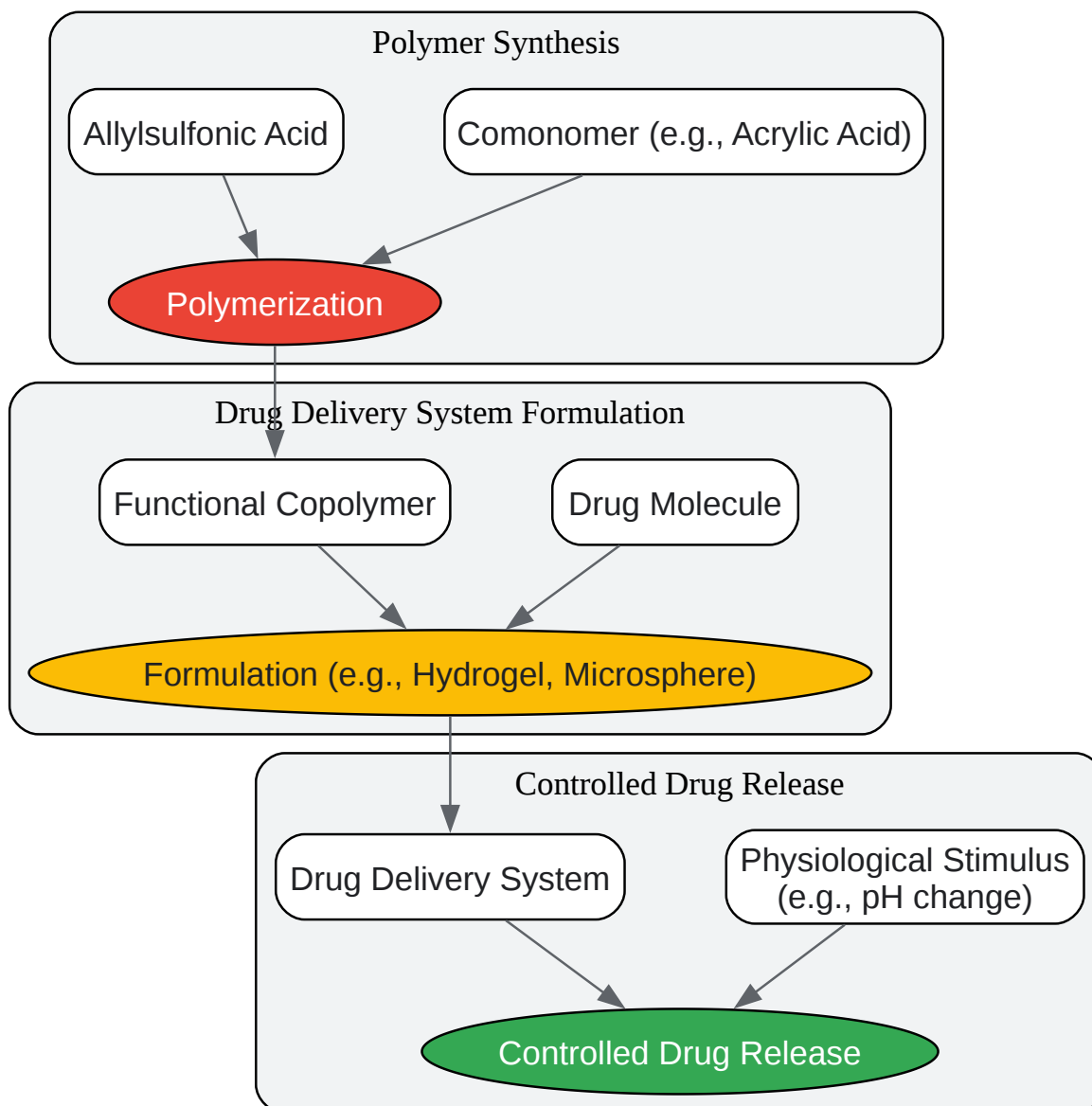
## Applications in Drug Development

The unique chemical structure of allylsulfonic acid, featuring both a reactive allyl group and a hydrophilic sulfonic acid moiety, makes it a valuable monomer for the synthesis of functional polymers with applications in the pharmaceutical field.

## Polymer-Based Drug Delivery Systems

Allylsulfonic acid can be copolymerized with other monomers to create a variety of polymers with tailored properties for drug delivery. These polymers can form hydrogels, microspheres, and other nanostructures that can encapsulate and control the release of therapeutic agents.<sup>[5]</sup>

- **Hydrogels:** Copolymers of allylsulfonic acid can form hydrogels that exhibit pH-sensitive swelling behavior.<sup>[6]</sup> This property can be exploited for targeted drug delivery to specific sites in the gastrointestinal tract. For instance, a hydrogel that swells and releases its drug cargo in the neutral to slightly alkaline environment of the intestine, while remaining collapsed in the acidic environment of the stomach, can be designed.<sup>[7]</sup>
- **Microspheres:** Polyelectrolyte microspheres based on sulfonate-containing polymers are being explored as promising systems for the encapsulation and prolonged release of drugs. <sup>[5]</sup> The sulfonic acid groups provide sites for electrostatic interactions with drug molecules, which can modulate their release profile.



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Caption: Workflow for the use of allylsulfonic acid in polymer-based drug delivery.

## Spectroscopic Analysis

Spectroscopic techniques are indispensable for the structural elucidation and quality control of allylsulfonic acid.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

- $^1\text{H}$  NMR: The proton NMR spectrum of allylsulfonic acid is expected to show characteristic signals for the vinyl protons and the methylene protons adjacent to the sulfonate group. The vinyl protons will exhibit complex splitting patterns due to both geminal and vicinal coupling. The methylene protons will appear as a doublet coupled to the adjacent vinyl proton. The acidic proton of the sulfonic acid group may be observable as a broad singlet, the chemical shift of which is highly dependent on the solvent and concentration.
- $^{13}\text{C}$  NMR: The carbon-13 NMR spectrum will show distinct signals for the two vinyl carbons and the methylene carbon. The chemical shift of the carbon attached to the sulfonate group will be significantly deshielded.

## Infrared (IR) Spectroscopy

The IR spectrum of allylsulfonic acid is characterized by several key absorption bands:

- O-H stretch: A broad and strong absorption band in the region of  $3500\text{--}2500\text{ cm}^{-1}$  is characteristic of the hydroxyl group of the sulfonic acid, often with underlying C-H stretching vibrations.
- S=O stretch: Strong and distinct absorption bands corresponding to the asymmetric and symmetric stretching of the S=O bonds are expected in the regions of  $1350\text{--}1340\text{ cm}^{-1}$  and  $1165\text{--}1150\text{ cm}^{-1}$ , respectively.
- C=C stretch: A band of medium intensity around  $1640\text{ cm}^{-1}$  corresponds to the stretching of the carbon-carbon double bond of the allyl group.
- S-O stretch: A strong absorption band in the  $900\text{--}700\text{ cm}^{-1}$  region is attributable to the S-O single bond stretch.[8]

## Reactivity and Stability

Allylsulfonic acid is a strong acid and its reactivity is governed by the properties of the sulfonic acid group and the allyl moiety.

- Acidity: The sulfonic acid group is highly acidic, with a pKa comparable to that of sulfuric acid.

- **Reactions of the Sulfonic Acid Group:** The sulfonic acid group can undergo reactions typical of this functional group, such as conversion to sulfonyl chlorides, sulfonamides, and sulfonate esters.
- **Reactions of the Allyl Group:** The double bond of the allyl group can participate in various addition reactions, such as hydrogenation, halogenation, and polymerization.
- **Stability:** Allylsulfonic acid is generally stable under normal storage conditions. However, it is incompatible with strong oxidizing agents.<sup>[2]</sup> The thermal stability of sulfonic acids can be influenced by their structure and the presence of other functional groups.<sup>[1]</sup> Desulfonation can occur at elevated temperatures, particularly in the presence of aqueous acid.

## Safety and Handling

As a strong acid, prop-2-ene-1-sulfonic acid should be handled with appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat. Work should be conducted in a well-ventilated area or a fume hood. In case of contact with skin or eyes, flush immediately with copious amounts of water.

## Conclusion

Prop-2-ene-1-sulfonic acid is a versatile chemical with a well-defined identity and a growing range of applications, particularly in the development of advanced materials for the pharmaceutical industry. Its ability to be incorporated into polymers for controlled drug delivery systems highlights its potential for creating innovative therapeutic solutions. A thorough understanding of its synthesis, properties, and reactivity is essential for researchers and scientists seeking to harness its unique characteristics in their work.

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